

# Technical Guide: Thiophene-2-carboximidamide Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amidinothiophene hydrochloride

Cat. No.: B1333689

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Thiophene-2-carboximidamide hydrochloride (CAS Number: 54610-70-7), a pivotal compound in medicinal chemistry and drug discovery. This document details its chemical and physical properties, a robust experimental protocol for its synthesis, and insights into its biological significance, particularly as a modulator of key signaling pathways.

## Compound Identification and Properties

Thiophene-2-carboximidamide hydrochloride, also known as **2-Amidinothiophene hydrochloride**, is a thiophene derivative with significant potential in pharmacological research. Its fundamental properties are summarized below.

Property	Value	Reference(s)
CAS Number	54610-70-7	[1]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> ClN <sub>2</sub> S	[2]
Molecular Weight	162.64 g/mol	[3][4]
Appearance	Off-white solid	[4]
Melting Point	172-175°C	[2]
Boiling Point	220.8°C at 760 mmHg	[2]
Flash Point	87.3°C	[2]
Purity	Typically >95%	
Solubility	No information available	

## Synthesis of Thiophene-2-carboximidamide Hydrochloride

The synthesis of Thiophene-2-carboximidamide hydrochloride is most effectively achieved via the Pinner reaction, a well-established method for converting nitriles into imidates, which are then readily converted to amidines.[5][6][7]

### Experimental Protocol: Pinner Reaction

This protocol outlines the synthesis of Thiophene-2-carboximidamide hydrochloride from 2-cyanothiophene.

Materials:

- 2-Cyanothiophene
- Anhydrous Ethanol
- Anhydrous Diethyl Ether
- Dry Hydrogen Chloride (gas)

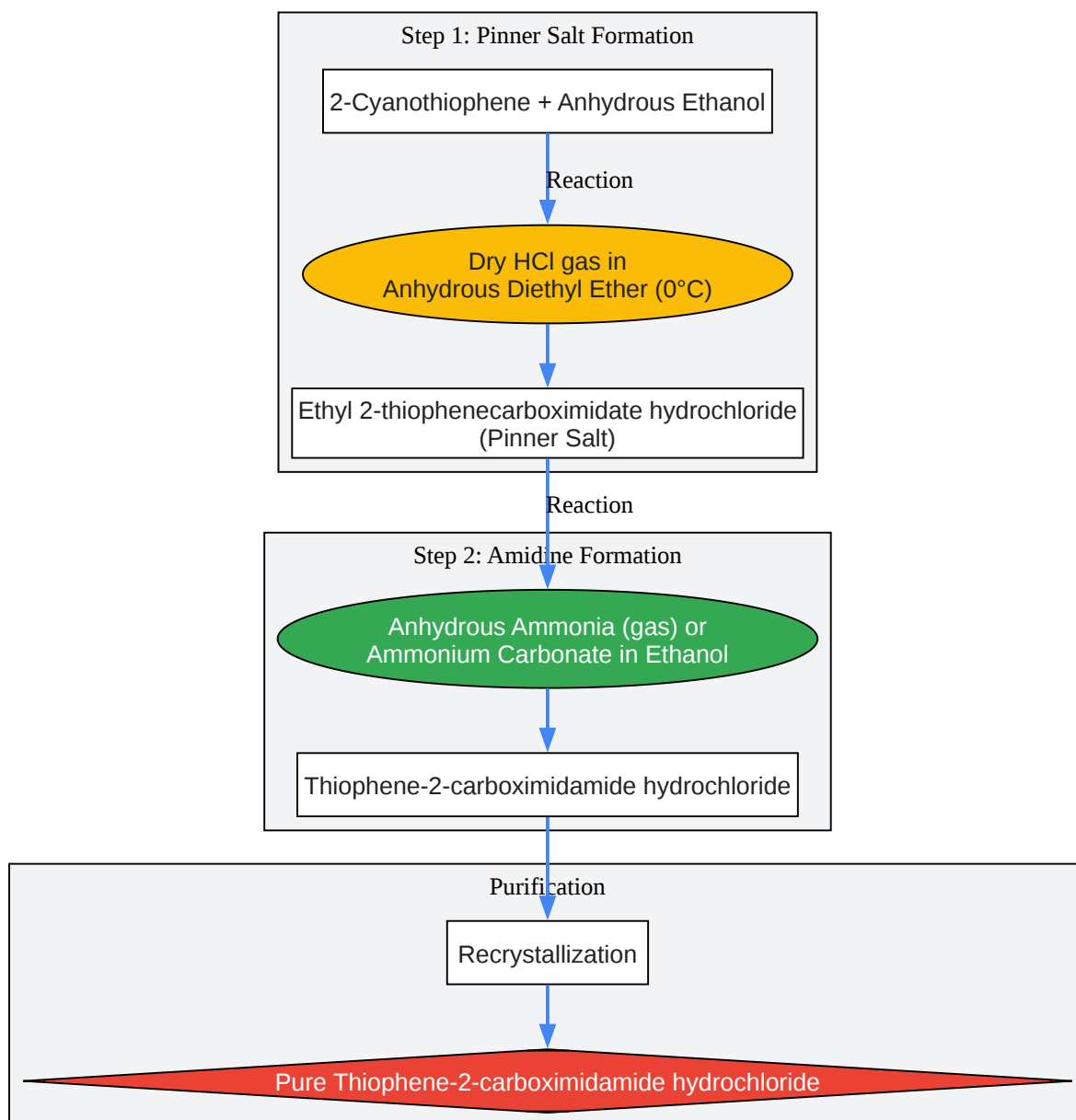
- Ammonia (gas) or Ammonium Carbonate
- Round-bottom flask
- Gas inlet tube
- Magnetic stirrer
- Ice bath
- Filtration apparatus

Procedure:

- Formation of the Imidate Salt (Pinner Salt):
  - In a flame-dried round-bottom flask equipped with a magnetic stirrer and a gas inlet tube, dissolve 2-cyanothiophene in a mixture of anhydrous ethanol and anhydrous diethyl ether.
  - Cool the solution in an ice bath to 0°C.
  - Bubble dry hydrogen chloride gas through the stirred solution. The reaction is exothermic, so maintain the temperature at or below 0°C.
  - Continue the addition of HCl until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
  - The ethyl 2-thiophenecarboximidate hydrochloride will precipitate as a white solid.
  - Collect the solid by filtration, wash with cold anhydrous diethyl ether, and dry under vacuum.
- Conversion to the Amidine:
  - Suspend the dried ethyl 2-thiophenecarboximidate hydrochloride in anhydrous ethanol.
  - Cool the suspension in an ice bath.

- Bubble anhydrous ammonia gas through the suspension with vigorous stirring until the reaction is complete (monitor by TLC). Alternatively, the imidate salt can be treated with ammonium carbonate.[8]
- Upon completion, the reaction mixture is filtered to remove any inorganic salts.
- The filtrate is concentrated under reduced pressure to yield the crude Thiophene-2-carboximidamide hydrochloride.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/ether).

## Synthesis Workflow



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Caption: Synthesis of Thiophene-2-carboximidamide HCl via the Pinner Reaction.

## Biological Activity and Signaling Pathways

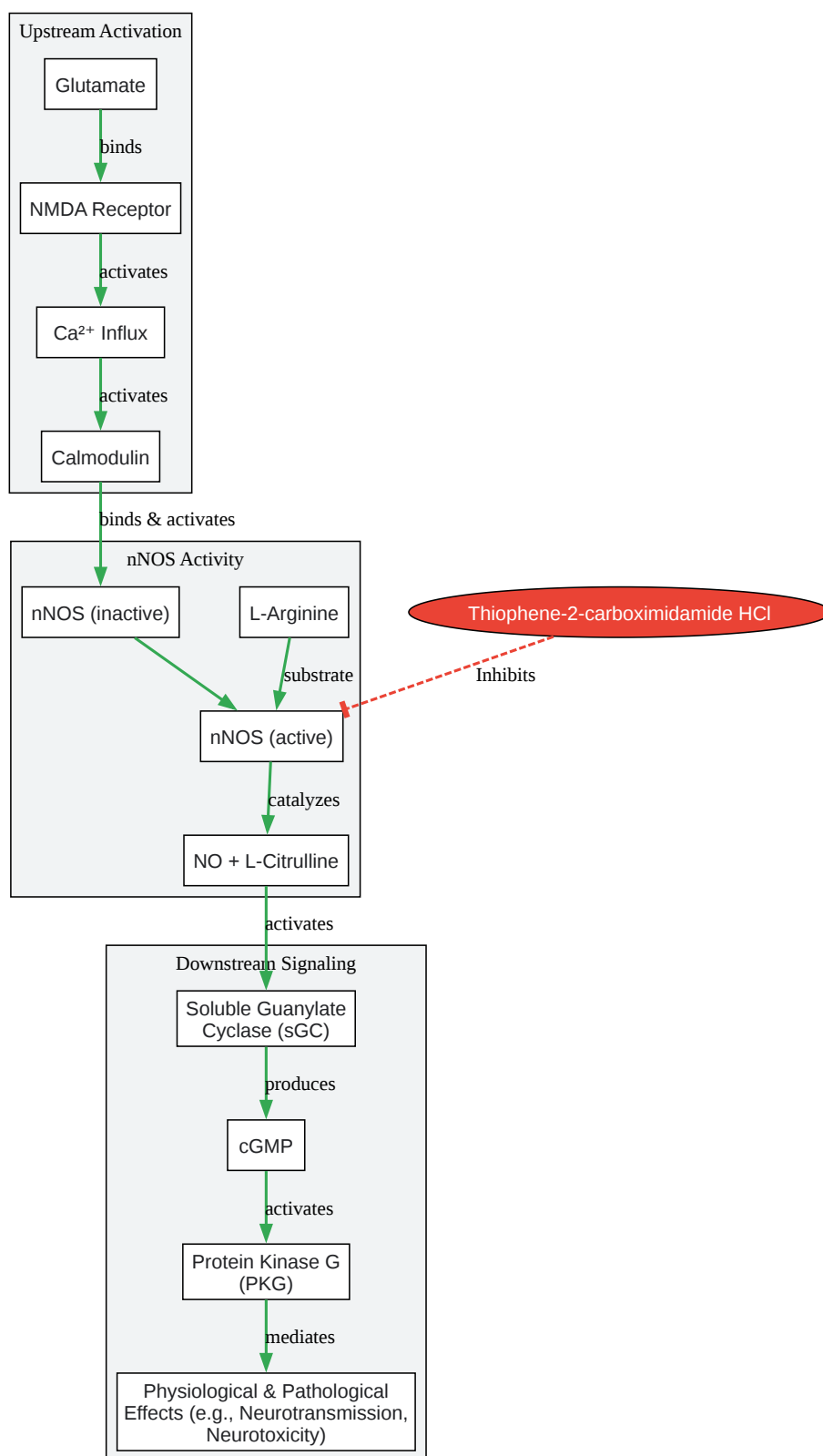
Thiophene-2-carboximidamide and its derivatives have emerged as potent and selective inhibitors of neuronal nitric oxide synthase (nNOS).<sup>[9][10][11][12]</sup> Overproduction of nitric oxide (NO) by nNOS is implicated in various neurodegenerative diseases and certain cancers, making nNOS a significant therapeutic target.<sup>[9][12]</sup>

### Mechanism of Action: nNOS Inhibition

Neuronal nitric oxide synthase is a calcium/calmodulin-dependent enzyme that catalyzes the production of nitric oxide (NO) from L-arginine.<sup>[13]</sup> NO is a critical signaling molecule in the nervous system. Thiophene-2-carboximidamide acts as a competitive inhibitor of nNOS, likely by mimicking the guanidinium group of the natural substrate L-arginine and binding to the active site of the enzyme.<sup>[9]</sup> This inhibition reduces the overproduction of NO, thereby mitigating its downstream pathological effects.

### Neuronal Nitric Oxide Synthase (nNOS) Signaling Pathway

The following diagram illustrates the canonical nNOS signaling pathway and the point of inhibition by Thiophene-2-carboximidamide hydrochloride.



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Caption: Inhibition of the nNOS signaling pathway by Thiophene-2-carboximidamide HCl.

## Safety Information

Thiophene-2-carboximidamide hydrochloride is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[3][4]

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4]
- Wash skin thoroughly after handling.
- Wear protective gloves, eye protection, and face protection.[3][4]
- If on skin, wash with plenty of water.[3][4]
- If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]

For detailed safety information, please refer to the Safety Data Sheet (SDS).

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- To cite this document: BenchChem. [Technical Guide: Thiophene-2-carboximidamide Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333689#2-amidinothiophene-hydrochloride-cas-number]

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